

Dihydrosinapyl Alcohol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 6-(3-Hydroxypropyl)-2,3-dimethoxyphenol

CAS No.: 106800-30-0

Cat. No.: B3210422

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Abstract

Dihydrosinapyl alcohol, a substituted phenol, is a valuable bio-renewable chemical building block. This technical guide provides a comprehensive overview of the physicochemical properties of Dihydrosinapyl alcohol, intended for researchers, scientists, and professionals in drug development and materials science. The guide details its chemical identity, physical and spectral properties, solubility profile, and stability considerations. Furthermore, it outlines experimental protocols for its analysis and discusses its known reactivity and toxicological profile based on available data for related compounds. This document aims to serve as a foundational resource to support the effective utilization of Dihydrosinapyl alcohol in scientific research and development.

Chemical Identity and Structure

Dihydrosinapyl alcohol, systematically named 4-(3-hydroxypropyl)-2,6-dimethoxyphenol, is a phenylpropanoid derivative. It is structurally characterized by a phenol ring substituted with two

methoxy groups and a 3-hydroxypropyl side chain. This structure imparts both hydrophilic and lipophilic characteristics to the molecule, influencing its solubility and reactivity.

Identifier	Value
IUPAC Name	4-(3-hydroxypropyl)-2,6-dimethoxyphenol[1][2][3]
Synonyms	Dihydrosyringenin, 3-(4-Hydroxy-3,5-dimethoxyphenyl)-1-propanol
CAS Number	20736-25-8[1][4][5][6][7]
Molecular Formula	C ₁₁ H ₁₆ O ₄ [2][3]
Molecular Weight	212.24 g/mol [2]
Chemical Structure	
SMILES	<chem>COC1=CC(=CC(=C1O)OC)CCCO</chem> [1]
InChIKey	PHOPGVYKZWPIGA-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The physical state and thermal properties of Dihydrosinapyl alcohol are crucial for its handling, storage, and application in various experimental settings.

Property	Value	Source
Appearance	Off-white to light yellow solid	[4]
Melting Point	75.5-76.5 °C	
Boiling Point (Estimated)	371.70 °C at 760 mmHg	[5]
logP (o/w) (Estimated)	0.430	[5]

Solubility Profile

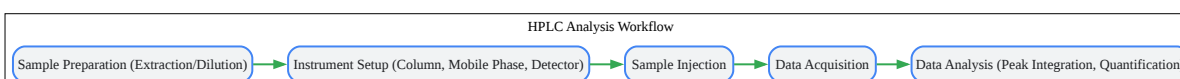
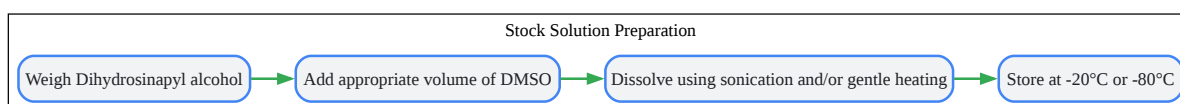
The solubility of Dihydrosinapyl alcohol is a critical parameter for its formulation and use in various assays. It exhibits a wide range of solubilities in common laboratory solvents.

Solvent	Solubility	Notes
DMSO	100 mg/mL (471.16 mM)	Ultrasonic assistance may be needed.[4]
Water (Estimated)	1.095×10^4 mg/L at 25 °C	[5]
Ethanol	Soluble	Based on general solubility of similar phenolic compounds.[8]
Methanol	Soluble	Based on general solubility of similar phenolic compounds.[8]
Acetone	Soluble	Based on general solubility of similar phenolic compounds.[8]
Chloroform	Slightly Soluble	

Protocol for Preparation of Stock Solutions

Due to the hygroscopic nature of DMSO, it is recommended to use a freshly opened solvent for the preparation of stock solutions to ensure maximum solubility.

Workflow for Stock Solution Preparation:



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Sources

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